Introduction: Unveiling the Profile of a Versatile Pyrimidine Scaffold

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Methoxypyrimidin-5-ol*
CAS No.:	*91233-70-4*
Cat. No.:	*B1590441*

Get Quote

2-Methoxypyrimidin-5-ol is a heterocyclic organic compound that belongs to the pyrimidine family. The pyrimidine ring is a cornerstone in medicinal chemistry and molecular biology, forming the central scaffold for nucleobases such as uracil, thymine, and cytosine. Consequently, synthetic pyrimidine derivatives are of significant interest to researchers in drug discovery for the development of novel therapeutic agents, including anticancer, antiviral, and antimicrobial drugs.[1] The strategic placement of a methoxy group and a hydroxyl group on the pyrimidine ring endows **2-Methoxypyrimidin-5-ol** with a unique electronic and steric profile, making it a valuable intermediate for chemical synthesis.

This technical guide provides a comprehensive analysis of the known and inferred physical properties of **2-Methoxypyrimidin-5-ol**. Given the limited direct experimental data for this specific molecule, this guide synthesizes information from computational predictions and experimental data from closely related structural analogues to provide a robust and practical resource for laboratory professionals.

Molecular Structure and Tautomerism

© 2026 BenchChem. All rights reserved.

A critical aspect of the chemical nature of hydroxypyrimidines is the potential for tautomerism. **2-Methoxypyrimidin-5-ol** can exist in equilibrium between its enol form (as named) and its keto tautomer, 2-methoxy-1H-pyrimidin-5(4H)-one. In many substituted pyrimidines, the keto form is the more stable tautomer in the solid state.[2][3] Understanding this equilibrium is crucial as the dominant tautomeric form influences the compound's physical properties, reactivity, and biological interactions.

Caption: Tautomeric equilibrium between the enol and keto forms of a hydroxypyrimidine.

Physicochemical Properties: A Data-Driven Overview

While experimental data for **2-Methoxypyrimidin-5-ol** is scarce, computational models provide valuable predictions for its key physicochemical properties. These are summarized in the table below.

Table 1: Computed Physicochemical Properties of **2-Methoxypyrimidin-5-ol**

Property	Value	Source
Molecular Formula	**$C_5H_6N_2O_2$**	**PubChemLite[4]**
Molecular Weight	126.11 g/mol	PubChemLite[4]
Monoisotopic Mass	126.04293 Da	PubChemLite[4]
XlogP (predicted)	0.2	PubChemLite[4]
Hydrogen Bond Donor Count	1	(Inferred)
Hydrogen Bond Acceptor Count	4	(Inferred)

| Rotatable Bond Count | 1 | (Inferred) |

To provide a more complete picture, the following table presents experimental data for structurally similar compounds. These analogues can be used to infer the likely range of physical properties for **2-Methoxypyrimidin-5-ol**.

© 2026 BenchChem. All rights reserved.

Table 2: Experimental Physical Properties of Structurally Related Pyrimidine Derivatives

Compound	Melting Point (°C)	Boiling Point (°C)	Solubility
2-Methoxy-5-fluorouracil	**204 - 208**	**Not available**	**Soluble in DMSO and ethanol.[5]**

| 4-Methoxy-2-methyl-5-pyrimidinamine | 55 - 57 | 253.3 at 760 mmHg | Not available |

Based on these analogues, it can be inferred that **2-Methoxypyrimidin-5-ol** is likely a solid at room temperature with a relatively high melting point, and it is expected to be soluble in polar organic solvents like DMSO and ethanol.

Solubility and Stability

For practical laboratory use, understanding the solubility and stability of **2-Methoxypyrimidin-5-ol** is paramount. Based on related compounds, it is advisable to first dissolve the compound in a minimal amount of an organic solvent such as DMSO or DMF before preparing aqueous solutions.[6]

The stability of pyrimidine derivatives can be highly pH-dependent. Both highly acidic and basic conditions may promote the hydrolysis of the methoxy group or degradation of the pyrimidine ring. For optimal stability in aqueous solutions, maintaining a pH in the neutral to slightly acidic range is recommended, although a pH stability study for the specific experimental conditions is advised.[6] For long-term storage, stock solutions should be kept at low temperatures, such as -20°C or -80°C, and protected from light to minimize degradation.[6]

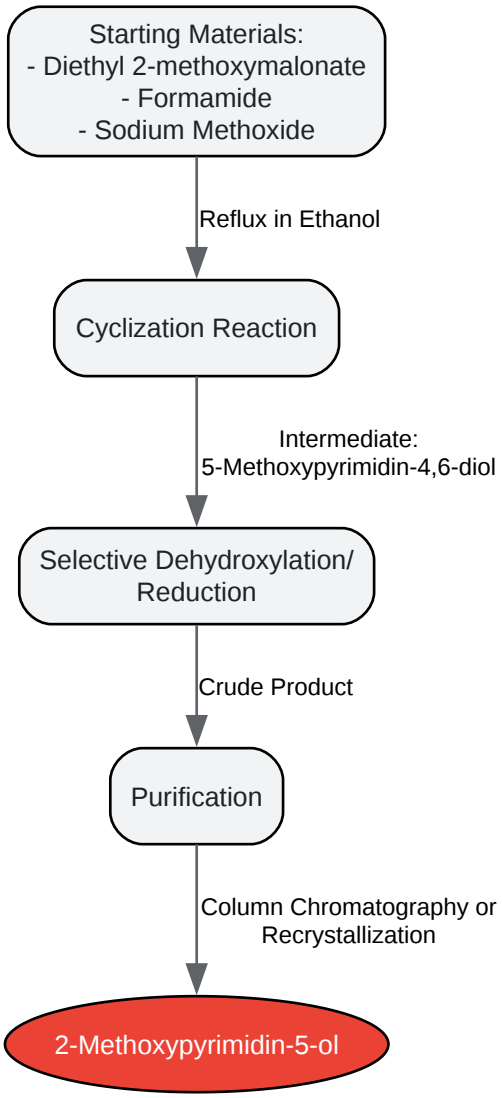
Proposed Methodologies for Synthesis and Characterization

The following sections provide hypothetical yet plausible experimental protocols for the synthesis and analysis of **2-Methoxypyrimidin-5-ol**, derived from established methods for similar compounds.

Proposed Synthetic Workflow

© 2026 BenchChem. All rights reserved.

A common and effective method for synthesizing pyrimidine rings involves the cyclocondensation of a β-dicarbonyl compound with an N-C-N containing molecule, such as formamide or guanidine.[7]



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. researchgate.net [researchgate.net]
- 4. PubChemLite - 2-methoxypyrimidin-5-ol (C5H6N2O2) [pubchemlite.lcsb.uni.lu]
- 5. 2-Methoxy-4-methylpyrimidin-5-ol | C6H8N2O2 | CID 67282070 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]

- To cite this document: BenchChem. [Introduction: Unveiling the Profile of a Versatile Pyrimidine Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590441/docs#introduction-unveiling-the-profile-of-a-versatile-pyrimidine-scaffold]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.